

An In-depth Technical Guide to Benzaldehyde Dimethyl Acetal (CAS: 1125-88-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzaldehyde dimethyl acetal

Cat. No.: B031218

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzaldehyde Dimethyl Acetal** (BDA), a versatile chemical compound with significant applications in organic synthesis, particularly within the pharmaceutical and fragrance industries. This document consolidates key data, experimental protocols, and procedural workflows to support its use in research and development.

Chemical and Physical Properties

Benzaldehyde dimethyl acetal, also known as α,α -dimethoxytoluene, is a colorless to pale yellow liquid.^[1] It is widely recognized for its role as a protecting group for aldehydes and as a precursor in the synthesis of various aromatic compounds.^{[2][3][4]}

Table 1: Physicochemical Properties of **Benzaldehyde Dimethyl Acetal**

| Property | Value | Source(s) |
|---------------------------------------|--|-----------|
| CAS Number | 1125-88-8 | [5] |
| Molecular Formula | C ₉ H ₁₂ O ₂ | [1][2] |
| Molecular Weight | 152.19 g/mol | [2][5] |
| Appearance | Colorless to pale yellow liquid | [1][2] |
| Density | 1.014 g/mL at 25 °C | [5][6] |
| Boiling Point | 87-89 °C at 18 mmHg | [5][6] |
| Flash Point | 73 °C (163.4 °F) | [1] |
| Refractive Index (n _{20/D}) | 1.493 | [5][6] |
| Solubility | Insoluble in water, soluble in organic solvents. | |
| Log P | 1.44 | [1] |

Spectroscopic Data

Table 2: Spectroscopic Data for **Benzaldehyde Dimethyl Acetal**

| Spectrum Type | Key Peaks / Signals | Source(s) |
|---|--|-----------|
| ¹ H NMR (CDCl ₃) | Signals corresponding to methoxy protons, the acetal proton, and aromatic protons. | [7][8] |
| IR | Peaks indicating the presence of C-O and aromatic C-H bonds. | [9] |
| Mass Spectrum (EI) | Molecular ion peak and fragmentation pattern consistent with the structure. | [9] |

Safety and Handling

Benzaldehyde dimethyl acetal is classified as a combustible liquid and is harmful if swallowed.[\[10\]](#)[\[11\]](#) It may also cause skin and eye irritation.[\[12\]](#)[\[13\]](#)

Table 3: GHS Hazard Information

| Hazard Class | Hazard Statement | Precautionary Statement Codes | Pictogram | Source(s) |
|--|-------------------------------------|---|--------------------------|---|
| Flammable liquids (Category 4) | H227: Combustible liquid | P210, P280, P370+P378, P403+P235, P501 | None | [11] |
| Acute toxicity, Oral (Category 4) | H302: Harmful if swallowed | P264, P270, P301+P312, P330, P501 | GHS07 (Exclamation mark) | [11] [12] |
| Skin corrosion/irritation (Category 2) | H315: Causes skin irritation | P264, P280, P302+P352, P321, P332+P313, P362+P364 | GHS07 (Exclamation mark) | [13] |
| Serious eye damage/eye irritation (Category 2) | H319: Causes serious eye irritation | P264, P280, P305+P351+P338, P337+P313 | GHS07 (Exclamation mark) | [12] [13] |

Handling Precautions: Use in a well-ventilated area.[\[13\]](#) Wear protective gloves, clothing, and eye/face protection.[\[13\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[11\]](#) Store in a cool, dry place away from incompatible materials such as strong acids and oxidizing agents.[\[10\]](#)

Experimental Protocols

Synthesis of Benzaldehyde Dimethyl Acetal

This protocol describes the synthesis of **benzaldehyde dimethyl acetal** from benzaldehyde and methanol, a common laboratory-scale preparation.[2]

Materials:

- Benzaldehyde
- Methanol
- Hydrochloric acid (catalytic amount)
- Anhydrous sodium carbonate
- Dean-Stark apparatus or suitable distillation setup
- Round-bottom flask
- Heating mantle
- Magnetic stirrer

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 1 mole of benzaldehyde and 2 moles of methanol.
- Add a catalytic amount of hydrochloric acid (e.g., 0.05% by weight of the aldehyde).[2]
- Heat the mixture to reflux. If using a Dean-Stark apparatus, water formed during the reaction will be removed azeotropically.
- Continue heating for approximately 8 hours, or until the evolution of water ceases, indicating the reaction is complete.[2]
- Cool the reaction mixture to room temperature.
- Neutralize the acid catalyst by adding anhydrous sodium carbonate and stir for 30 minutes.
- Filter the mixture to remove the sodium carbonate.

- Purify the crude product by fractional distillation under reduced pressure to obtain pure **benzaldehyde dimethyl acetal**.

Use as a Protecting Group for Diols

Benzaldehyde dimethyl acetal is an effective reagent for the protection of 1,2- and 1,3-diols, forming a benzylidene acetal. This protocol is an efficient method using a copper(II) triflate catalyst.^[5]

Materials:

- Substrate diol
- **Benzaldehyde dimethyl acetal**
- Copper(II) triflate ($\text{Cu}(\text{OTf})_2$)
- Acetonitrile
- Triethylamine (Et_3N)
- Thin-layer chromatography (TLC) plate
- Silica gel for purification

Procedure:

- Dissolve the substrate diol (1 mmol) in acetonitrile (10 mL) in a round-bottom flask. If the diol is not fully soluble, sonication can be applied.^[5]
- Add **benzaldehyde dimethyl acetal** (1.2 mmol) to the mixture.^[5]
- Add a catalytic amount of $\text{Cu}(\text{OTf})_2$ (0.05–0.1 mmol).^[5]
- Stir the reaction at room temperature and monitor its progress using TLC. The reaction is typically complete within 1 hour.^[5]
- Once the reaction is complete, quench the catalyst by adding triethylamine (0.2 mmol).^[5]

- Remove the solvent under reduced pressure.
- Purify the residue by silica gel column chromatography to isolate the benzylidene acetal product.

Deprotection of the Benzylidene Acetal

The benzylidene acetal protecting group can be readily removed under acidic conditions to regenerate the diol.

Materials:

- Benzylidene acetal derivative
- Aqueous acid (e.g., dilute HCl or acetic acid)
- Organic solvent (e.g., ethyl acetate)
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- Dissolve the benzylidene acetal in a suitable organic solvent.
- Add an aqueous acidic solution and stir the mixture at room temperature.
- Monitor the reaction by TLC until the starting material is consumed.
- Neutralize the reaction mixture with a saturated sodium bicarbonate solution.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the deprotected diol.

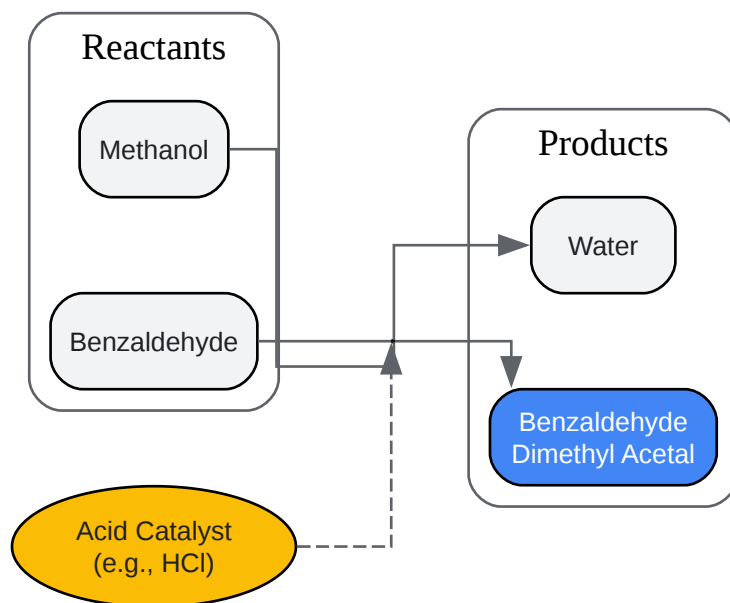
Applications in Drug Development and Organic Synthesis

Benzaldehyde dimethyl acetal serves as a crucial intermediate in the synthesis of various pharmaceutical compounds and fine chemicals.[2] Its primary role is to protect the aldehyde functionality, allowing for chemical transformations on other parts of the molecule without unintended reactions at the aldehyde group.[3][4] This is particularly valuable in the multi-step synthesis of complex molecules, a common practice in drug discovery and development.

The formation of benzylidene acetals from diols is a key step in carbohydrate chemistry, enabling regioselective modifications of sugar molecules.[5] Furthermore, BDA is used in the fragrance and flavor industry due to its almond-like aroma.[2]

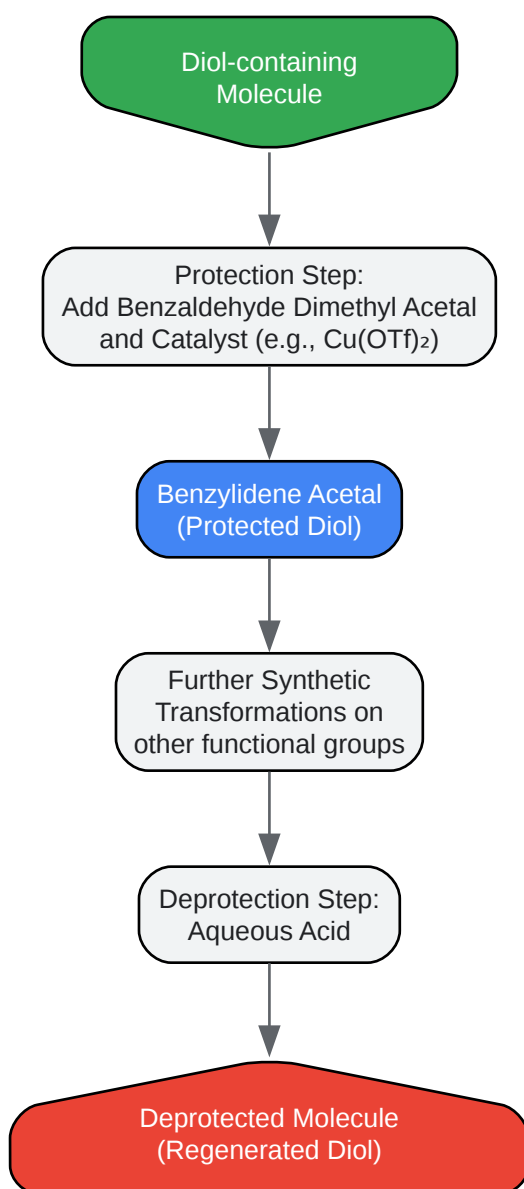
Visualized Workflows and Relationships

The following diagrams illustrate key processes and relationships involving **Benzaldehyde Dimethyl Acetal**.



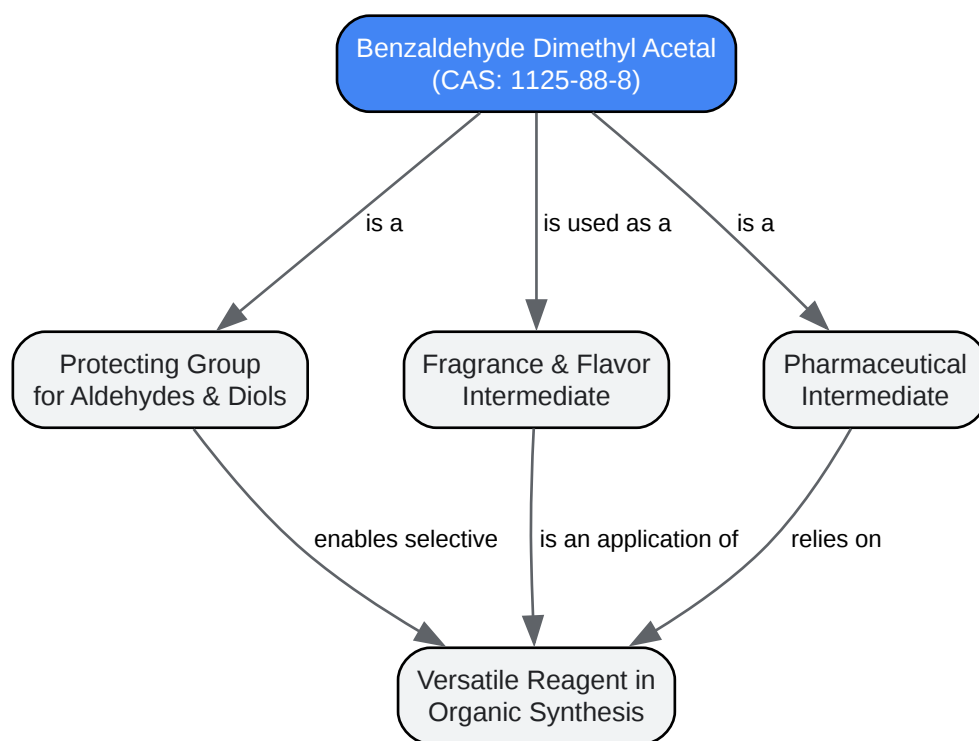
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Caption: Synthesis of **Benzaldehyde Dimethyl Acetal** from Benzaldehyde and Methanol.



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Caption: Workflow for the use of **Benzaldehyde Dimethyl Acetal** as a protecting group for diols.



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Caption: Logical relationships of **Benzaldehyde Dimethyl Acetal** in chemical synthesis.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Benzaldehyde Dimethyl Acetal (CAS: 1125-88-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031218#benzaldehyde-dimethyl-acetal-cas-number-1125-88-8]

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